

Nardoeudesmol A: A Technical Overview of its Characterization

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Compound of Interest

Compound Name: Nardoeudesmol A

Cat. No.: B13435519

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Introduction

Nardoeudesmol A is a sesquiterpenoid natural product first isolated from *Nardostachys chinensis*. As a member of the eudesmane class of sesquiterpenoids, it possesses a characteristic bicyclic carbon skeleton. This technical guide provides a summary of its chemical characterization, including its physicochemical properties and a generalized overview of the spectroscopic data and experimental protocols used for the identification of similar natural products. While the primary spectroscopic data from the original publication by Liu et al. (2013) is not readily available in the public domain, this document compiles the known information and presents a representative workflow for the characterization of such compounds.

Physicochemical Properties

The fundamental physicochemical properties of **Nardoeudesmol A** are summarized in the table below. This information is crucial for its identification and for understanding its behavior in various experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₄ O ₂	[1][2]
Molecular Weight	236.35 g/mol	[1][2]
CAS Number	1445952-30-6	
Class	Eudesmane Sesquiterpenoid	
Source	Nardostachys chinensis Batal	

Spectroscopic Data

The structural elucidation of **Nardoeudesmol A**, like other natural products, relies on a combination of spectroscopic techniques. The following tables present the expected ranges and types of signals for ¹H NMR and ¹³C NMR spectroscopy for a compound with the molecular formula C₁₅H₂₄O₂ and a eudesmane skeleton. Mass spectrometry and infrared spectroscopy provide further confirmation of the molecular weight and functional groups.

Table 1: Representative ¹H NMR Spectroscopic Data for a Eudesmane Sesquiterpenoid

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment (Tentative)
0.7 - 1.2	s, d	3H, 6H	Methyl groups (CH ₃)
1.2 - 2.5	m	-	Methylene (CH ₂) and Methine (CH) protons on the carbocyclic core
3.5 - 4.5	m, dd, br s	-	Protons attached to carbons bearing hydroxyl groups (CH-OH)
4.5 - 5.5	br s, d	-	Olefinic protons (=CH) if present

Table 2: Representative ^{13}C NMR Spectroscopic Data for a Eudesmane Sesquiterpenoid

Chemical Shift (δ) ppm	Carbon Type	Assignment (Tentative)
10 - 30	CH_3	Methyl groups
20 - 50	CH_2 , CH	Aliphatic methylene and methine carbons
60 - 80	CH-O	Carbons attached to hydroxyl groups
100 - 150	C=C	Olefinic carbons (if present)

Mass Spectrometry (MS)

- High-Resolution Mass Spectrometry (HRMS): Would be used to confirm the elemental composition, $\text{C}_{15}\text{H}_{24}\text{O}_2$.

Infrared (IR) Spectroscopy

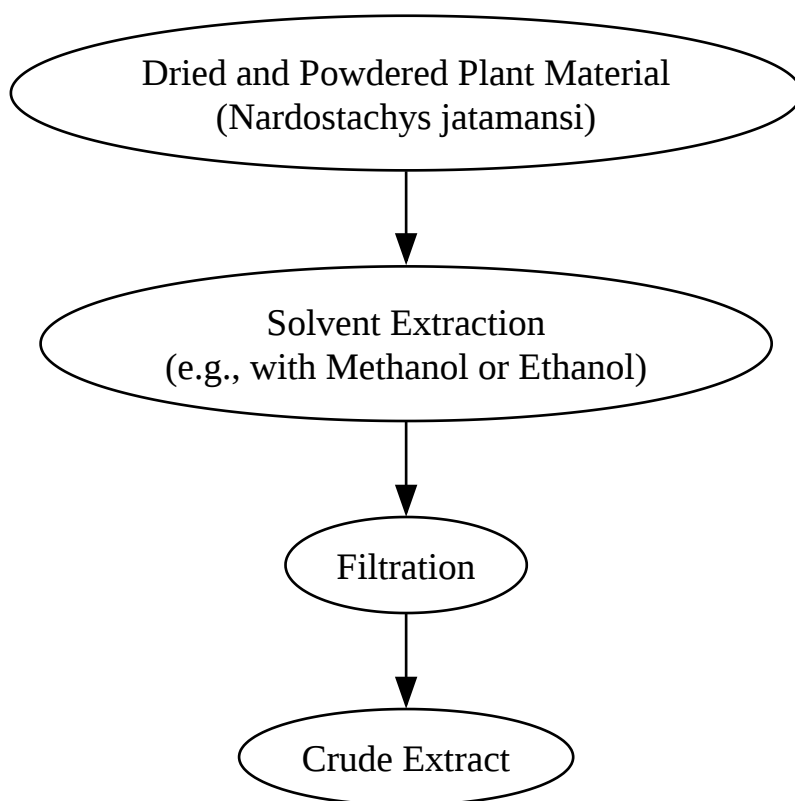
- Characteristic Absorptions: A broad absorption band in the region of $3200\text{-}3600\text{ cm}^{-1}$ would indicate the presence of hydroxyl (-OH) groups. Absorptions in the $2850\text{-}3000\text{ cm}^{-1}$ range would correspond to C-H stretching vibrations.

Experimental Protocols

The isolation and characterization of **Nardoeudesmol A** would typically follow a standard natural product chemistry workflow. The detailed, specific parameters from the original publication are unavailable; however, a general methodology is outlined below.

Extraction

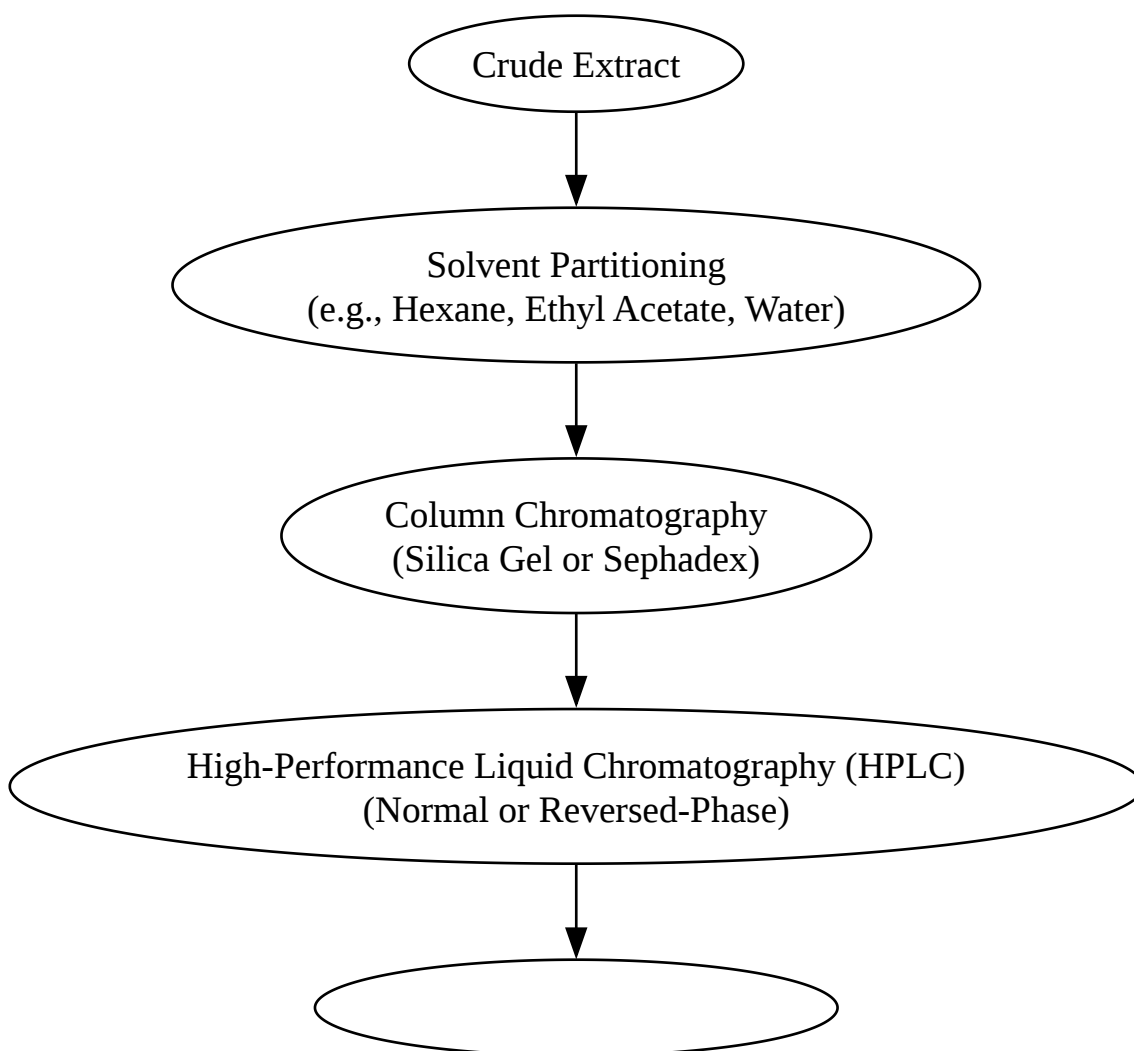
The dried and powdered rhizomes and roots of *Nardostachys jatamansi* are subjected to solvent extraction. This is a critical step to isolate the desired compounds from the plant matrix.



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Isolation and Purification

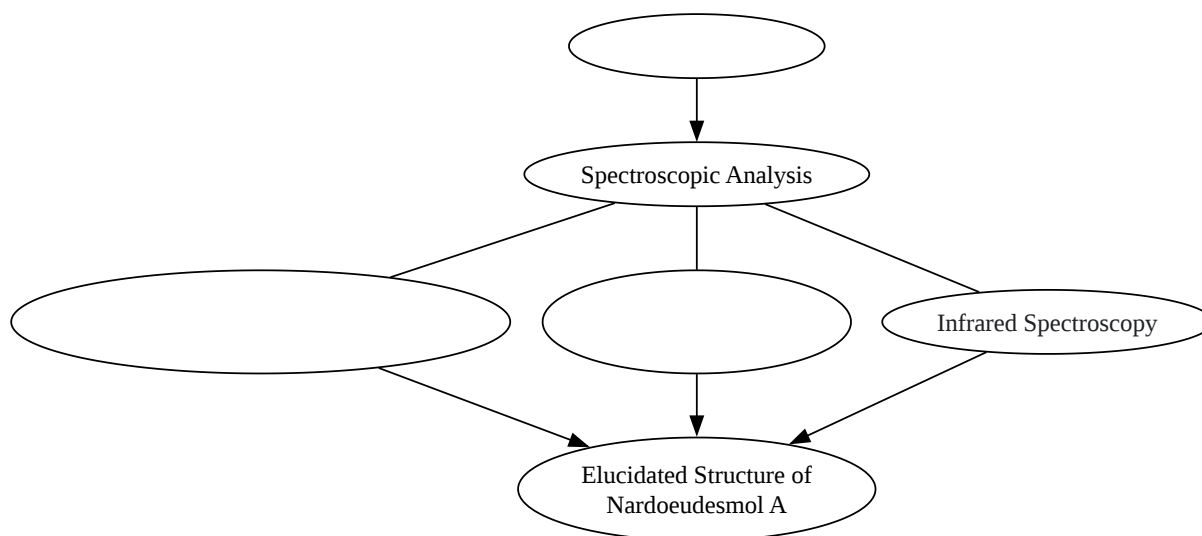
The crude extract, a complex mixture of compounds, undergoes a series of chromatographic separations to isolate the pure **Nardoeudesmol A**.



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Structure Elucidation

Once a pure compound is isolated, its chemical structure is determined using a combination of spectroscopic methods.



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Biological Activity

While some sources suggest potential anti-inflammatory and anti-cancer properties for compounds from *Nardostachys chinensis*, specific biological activities and the underlying signaling pathways for **Nardoeudesmol A** have not been detailed in the readily available scientific literature. Further research is required to elucidate its pharmacological potential.

Conclusion

Nardoeudesmol A is a eudesmane-type sesquiterpenoid isolated from *Nardostachys chinensis*. Its characterization relies on standard phytochemical techniques, including extraction, chromatography, and a suite of spectroscopic methods. While the specific, detailed data from its original isolation is not widely disseminated, this guide provides a comprehensive overview of the methodologies and expected spectroscopic features for this class of natural products. The information presented here serves as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development who are interested in the further investigation of **Nardoeudesmol A** and related compounds.

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